

# Navigating the Safe Handling of tert-Butyl Carbazate: A Technical Guide

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## Compound of Interest

Compound Name: *tert-Butyl carbazate*

Cat. No.: *B045769*

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## Introduction

**Tert-butyl carbazate** (Boc-hydrazine) is a versatile reagent widely employed in organic synthesis, particularly in the pharmaceutical industry for the introduction of the Boc protecting group and in the formation of hydrazones.<sup>[1][2][3]</sup> While an invaluable tool, its safe handling is paramount due to its inherent hazardous properties. This technical guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **tert-butyl carbazate**, compiled from various safety data sheets (SDS) and chemical safety sources.

## Physicochemical and Hazard Profile

**Tert-butyl carbazate** is a white to off-white or pale yellow solid with a low melting point, making it appear as lumps or a solid that can melt near room temperature.<sup>[1][2]</sup> It is sensitive to moisture and should be stored accordingly.<sup>[2][4][5]</sup>

## Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	870-46-2	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C5H12N2O2	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	132.16 g/mol	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	White to off-white or pale yellow solid/lumps	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	35-42 °C (lit.)	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	63-65 °C @ 0.1 mmHg (lit.)	<a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	91 °C	<a href="#">[2]</a>
Solubility	Soluble in ethanol and methanol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Density	1.02 g/cm <sup>3</sup>	<a href="#">[2]</a>

## Hazard Classification

**Tert-butyl carbazate** is classified as a hazardous substance with the following primary concerns:

Hazard Classification	Category	GHS Statement	Source(s)
Flammable Solid	Category 1 or 2	H228: Flammable solid	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Acute Oral Toxicity	Category 3	H301: Toxic if swallowed	<a href="#">[4]</a> <a href="#">[5]</a>
Acute Dermal Toxicity	Category 3	H311: Toxic in contact with skin	<a href="#">[4]</a> <a href="#">[5]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	<a href="#">[4]</a> <a href="#">[5]</a>
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	<a href="#">[4]</a> <a href="#">[5]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation	<a href="#">[4]</a> <a href="#">[5]</a>

Some sources also indicate that repeated exposure may cause skin dryness or cracking (EUH066).[\[6\]](#)

## NFPA 704 Diamond

Category	Rating	Description	Source(s)
Health (Blue)	3	Short exposure could cause serious temporary or moderate residual injury.	[9]
Flammability (Red)	2	Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur.	[9]
Instability/Reactivity (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.	[9]
Special (White)	-	-	

## Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial to minimize risks associated with **tert-butyl carbazate**.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential for personal safety.[10]

PPE	Specification	Purpose	Source(s)
Eye/Face Protection	Chemical safety goggles or a face shield where splashing is possible. Must conform to EN166 (EU) or NIOSH (US) standards.	To protect eyes from direct contact and splashes.	[9][11]
Skin Protection	Chemically resistant gloves (e.g., nitrile or neoprene). A standard laboratory coat is mandatory. For larger quantities, an impervious apron or coveralls should be considered.	To prevent skin contact, which may cause irritation or absorption.	[9][10]
Respiratory Protection	Work in a well-ventilated area, preferably within a chemical fume hood. If a fume hood is not available or aerosolization is likely, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.	To prevent respiratory tract irritation from inhalation of dust or vapors.	[9][10]

## Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.[5][10]
- Avoid formation of dust and aerosols.[5][9]

- Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)[\[9\]](#)[\[12\]](#)
- Take measures to prevent the buildup of electrostatic charge.[\[9\]](#)
- Ground and bond container and receiving equipment.[\[12\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[5\]](#)[\[9\]](#)[\[12\]](#)
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[13\]](#)
- Do not breathe dust or vapors.[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[12\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)[\[12\]](#)

## Storage Conditions

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#)[\[9\]](#)
- Store in a flammables area.[\[4\]](#)[\[5\]](#)
- Protect from moisture.[\[4\]](#)[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[4\]](#)  
[\[5\]](#)

## Emergency Procedures

### First-Aid Measures

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical advice.	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[12]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[9]</a>

## Spill and Leak Procedures

- Minor Spills:
  - Ensure adequate ventilation and wear appropriate PPE.
  - Remove all sources of ignition.[\[5\]](#)[\[9\]](#)
  - Sweep up the material, avoiding dust generation.[\[5\]](#)[\[9\]](#)
  - Collect the spilled material into a suitable, labeled container for disposal.[\[10\]](#)[\[12\]](#)
  - Clean the spill area with an appropriate solvent and then wash with soap and water.[\[10\]](#)
- Major Spills:
  - Evacuate the area and move upwind.[\[12\]](#)

- Alert the fire brigade and inform them of the location and nature of the hazard.[12]
- Prevent the spillage from entering drains or waterways.[9][12]
- Contain the spillage using an electrically protected vacuum cleaner or by wet-brushing and place it in a container for disposal according to local regulations.[9]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6][9]
- Specific Hazards: Combustible material that can emit toxic fumes of carbon oxides and nitrogen oxides upon decomposition.[9][10]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[6][9]
- Further Information: Use water spray to cool unopened containers.[9]

## Experimental Protocols and Workflows

### General Experimental Protocol Involving tert-Butyl Carbazate

- Risk Assessment: Before starting any new procedure, conduct a thorough risk assessment, considering the scale of the reaction and the specific conditions.
- Preparation:
  - Ensure a chemical fume hood is available and functioning correctly.
  - Assemble and inspect all necessary PPE.
  - Have appropriate spill cleanup materials and emergency contact information readily accessible.
- Reaction Setup:

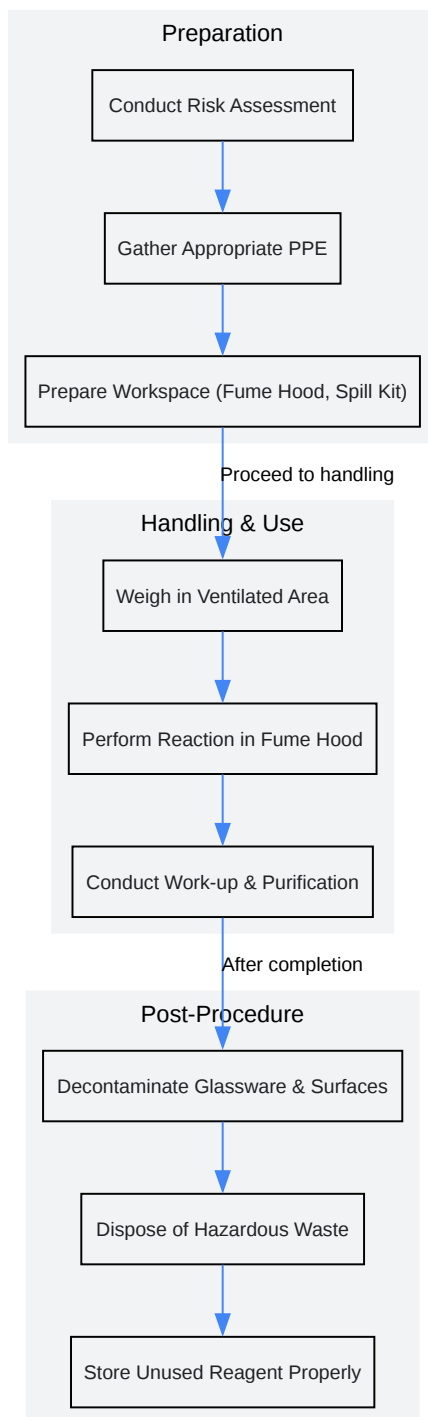


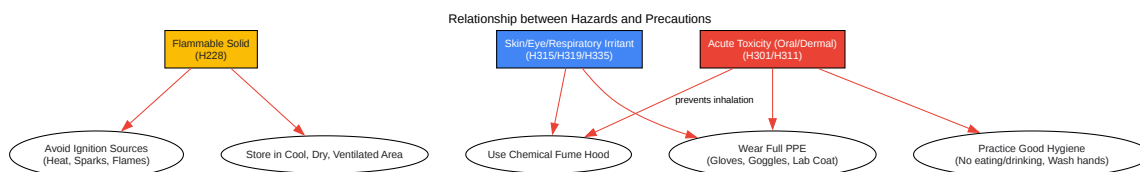
- Weigh the required amount of **tert-butyl carbazate** in a ventilated enclosure or fume hood.
- Add the reagent to the reaction vessel under an inert atmosphere if the reaction is sensitive to air or moisture.
- Maintain the reaction temperature as specified in the protocol, avoiding overheating.[\[4\]](#)
- Work-up and Purification:
  - Quench the reaction carefully, considering any potential exotherms.
  - Perform extractions and subsequent purification steps in a well-ventilated area.
- Waste Disposal:
  - Dispose of all waste containing **tert-butyl carbazate** as hazardous chemical waste in a clearly labeled, sealed container.[\[10\]](#)
  - Contaminated materials (e.g., gloves, absorbent paper) should also be disposed of as hazardous waste.[\[10\]](#)

## Visualized Workflows and Relationships

### Safe Handling Workflow

## Safe Handling Workflow for tert-Butyl Carbazate





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